

Benzyl 2-fluoro-4-morpholinobenzoate: A Technical Safety Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl 2-fluoro-4-morpholinobenzoate*

Cat. No.: *B568059*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety information for **Benzyl 2-fluoro-4-morpholinobenzoate** (CAS No. 1272756-24-7). Due to the limited publicly available safety and toxicological data for this specific compound, this guide also includes information on structurally related compounds, Benzyl Benzoate and Morpholine, to provide a preliminary hazard assessment. All researchers handling this compound should exercise extreme caution and implement rigorous safety protocols.

Executive Summary

Benzyl 2-fluoro-4-morpholinobenzoate is a chemical compound for which a comprehensive safety profile has not been established. The available Safety Data Sheet (SDS) from ChemicalBook indicates a significant lack of data regarding its hazards.^[1] This guide summarizes the known information and provides context by examining the safety profiles of its structural components. The absence of detailed toxicological data underscores the necessity for treating this compound as potentially hazardous and handling it with appropriate protective measures.

Benzyl 2-fluoro-4-morpholinobenzoate: Known Safety Data

The following tables present the limited safety and physical property information available for **Benzyl 2-fluoro-4-morpholinobenzoate**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	1272756-24-7	[1]
Molecular Formula	C18H18FNO3	[1]
Molecular Weight	315.339 g/mol	[1]

Table 2: Hazard Identification

Hazard Classification	Data	Reference
GHS Classification	No data available	[1]
Pictogram(s)	No data available	[1]
Signal Word	No data available	[1]
Hazard Statement(s)	No data available	[1]
Precautionary Statement(s)	No data available	[1]

Table 3: First Aid Measures

Exposure Route	Recommended Action	Reference
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.	[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.	[1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[1]

Experimental Protocols

A search for specific experimental protocols used to determine the safety data for **Benzyl 2-fluoro-4-morpholinobenzoate** yielded no results. The available SDS does not cite any specific studies.[1]

Safety Profile of Structurally Related Compounds

To provide a preliminary risk assessment, the safety profiles of Benzyl Benzoate and Morpholine are summarized below. These compounds represent the benzyl ester and

morpholine moieties of the target molecule, respectively.

Benzyl Benzoate

Benzyl benzoate is an ester of benzyl alcohol and benzoic acid. It is used as a medication and insect repellent.

Parameter	Value	Species	Route	Reference
LD50 (Acute Oral)	1.68 - 2.8 g/kg	Rat, Cat, Rabbit	Oral	
Developmental Toxicity NOAEL	625 mg/kg/day	Rat	Oral	

Hazard	Statement
GHS Classification	Acute Toxicity, Oral (Category 4); Hazardous to the aquatic environment, long-term (Category 2)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. H411: Toxic to aquatic life with long lasting effects.

Morpholine

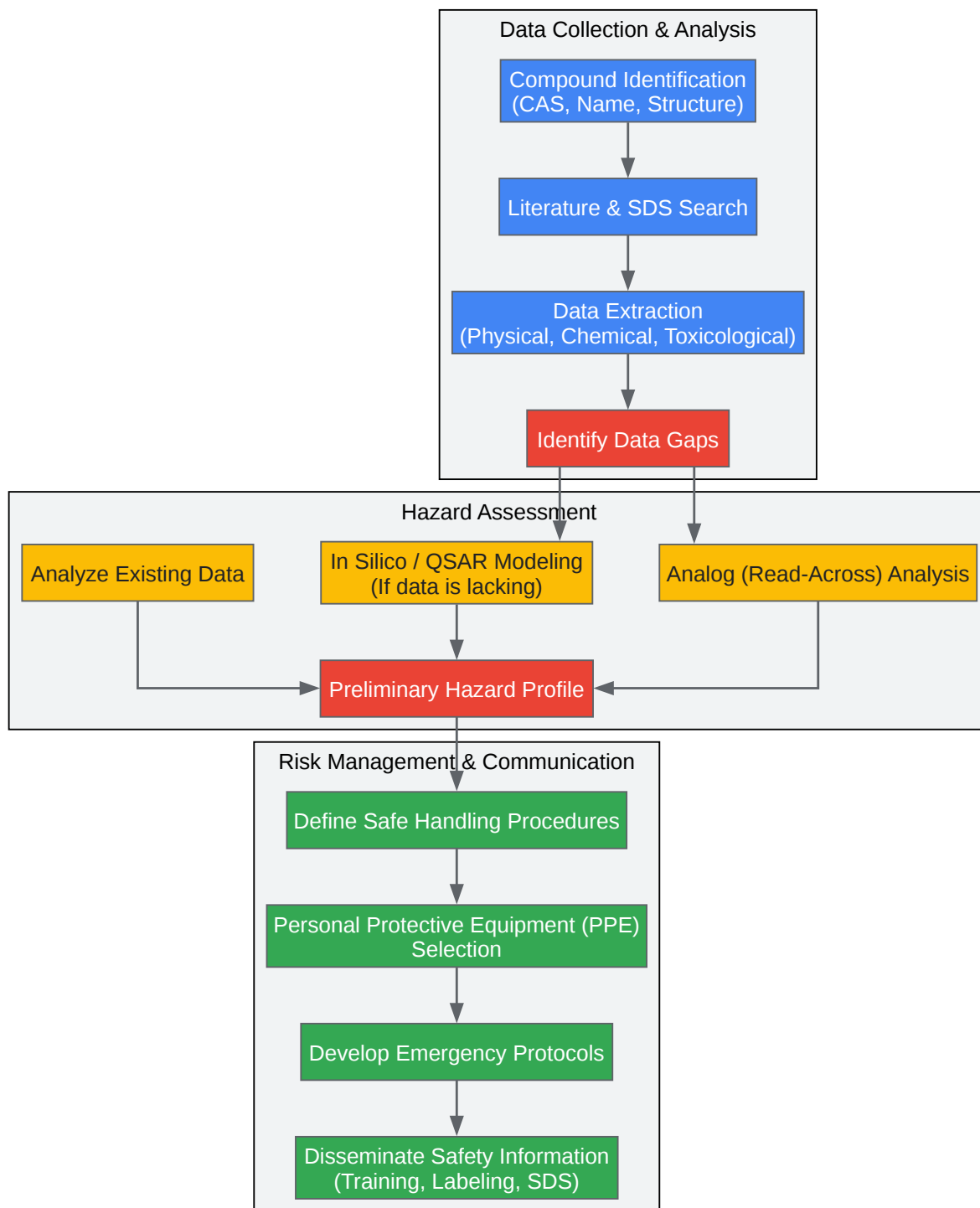
Morpholine is an organic chemical compound having the chemical formula $O(CH_2CH_2)_2NH$. This heterocycle features both amine and ether functional groups.

Parameter	Value	Species	Route	Reference
LD50 (Acute Oral)	1050 mg/kg	Rat	Oral	
LC50 (Inhalation)	8000 ppm / 8H	Rat	Inhalation	
LD50 (Dermal)	500 mg/kg	Rabbit	Dermal	

Hazard	Statement
GHS Classification	Flammable liquids (Category 3); Acute toxicity, Oral (Category 4); Acute toxicity, Inhalation (Category 4); Acute toxicity, Dermal (Category 3); Skin corrosion/irritation (Category 1B); Serious eye damage/eye irritation (Category 1)
Signal Word	Danger
Hazard Statements	H226: Flammable liquid and vapor. H302+H332: Harmful if swallowed or if inhaled. H311: Toxic in contact with skin. H314: Causes severe skin burns and eye damage.

Logical Workflow for Chemical Safety Assessment

The following diagram illustrates a generalized workflow for assessing the safety of a chemical compound, particularly relevant when initial data is sparse.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for chemical safety assessment.

Conclusion and Recommendations

The safety profile of **Benzyl 2-fluoro-4-morpholinobenzoate** is largely uncharacterized. Based on the available information, or lack thereof, the following recommendations are crucial for researchers, scientists, and drug development professionals:

- **Treat as Potentially Hazardous:** In the absence of comprehensive safety data, this compound should be handled as if it were hazardous.
- **Implement Strict Engineering Controls:** Work should be conducted in a well-ventilated fume hood to minimize inhalation exposure.
- **Utilize Appropriate Personal Protective Equipment (PPE):** Standard PPE, including safety goggles, a lab coat, and chemical-resistant gloves, is mandatory. Given the potential for dermal toxicity based on the morpholine component, glove integrity is critical.
- **Prevent Environmental Release:** Due to the unknown environmental effects and the aquatic toxicity of the benzyl benzoate moiety, release into the environment must be avoided.
- **Further Testing Required:** A comprehensive toxicological evaluation, including acute toxicity, genotoxicity, and repeat-dose toxicity studies, is necessary to establish a complete safety profile.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Benzyl 2-fluoro-4-morpholinobenzoate: A Technical Safety Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b568059#benzyl-2-fluoro-4-morpholinobenzoate-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com